

# An In-depth Technical Guide to 1-Dodecyne: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Dodecyne

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This technical guide provides a comprehensive overview of **1-Dodecyne**, a terminal alkyne that serves as a fundamental building block in organic synthesis. This document outlines its core physicochemical properties, provides an example of a detailed experimental protocol for its derivatization, and discusses its applications in various scientific fields, including pharmaceuticals and materials science.

## Core Properties of 1-Dodecyne

**1-Dodecyne**, also known as decylacetylene, is a colorless to pale yellow liquid.<sup>[1]</sup> Its chemical structure consists of a twelve-carbon chain with a terminal triple bond, making it a versatile precursor for a wide range of chemical transformations.

## Quantitative Data Summary

The key quantitative properties of **1-Dodecyne** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>22</sub>	[2][3][4]
Molecular Weight	166.30 g/mol	[1][4][5]
CAS Registry Number	765-03-7	[1][2]
Density	0.778 g/mL at 25 °C	[5]
Boiling Point	215 °C	[5]
Melting Point	-19 °C	[5]
Refractive Index	n <sub>20/D</sub> 1.434	[5]

## Key Identifiers and Molecular Composition of 1-Dodecyne

The following diagram illustrates the relationship between **1-Dodecyne** and its primary identifiers, along with its elemental composition.

Caption: Logical diagram of **1-Dodecyne**'s identifiers and composition.

## Applications in Synthesis

**1-Dodecyne** is a key starting material in the synthesis of more complex molecules. Its terminal alkyne group is amenable to a variety of chemical reactions, including carbon-carbon bond formation, click chemistry, and polymerization. It serves as a foundational component in the agrochemical, perfumery, and pharmaceutical industries.[1] For instance, terminal alkynes are crucial for the synthesis of acetylenic alcohols and have been used in the modification of complex natural products like betulonic acid. A notable application includes its use in stabilizing ruthenium nanoparticles through self-assembly, showcasing its utility in materials science.[1]

## Experimental Protocols

Due to its role as a versatile building block, the experimental protocols involving **1-Dodecyne** are numerous and depend on the desired product. Below is a detailed methodology for a

rhodium-catalyzed anti-Markovnikov hydroiodination of **1-Dodecyne** to synthesize (E)- and (Z)-12-iodo-1-dodecene, which are themselves versatile intermediates in organic synthesis.

## Synthesis of (E)-12-Iodo-1-dodecene from 1-Dodecyne

This protocol is adapted from a general procedure for the (E)-selective anti-Markovnikov hydroiodination of terminal alkynes.<sup>[2]</sup>

Materials:

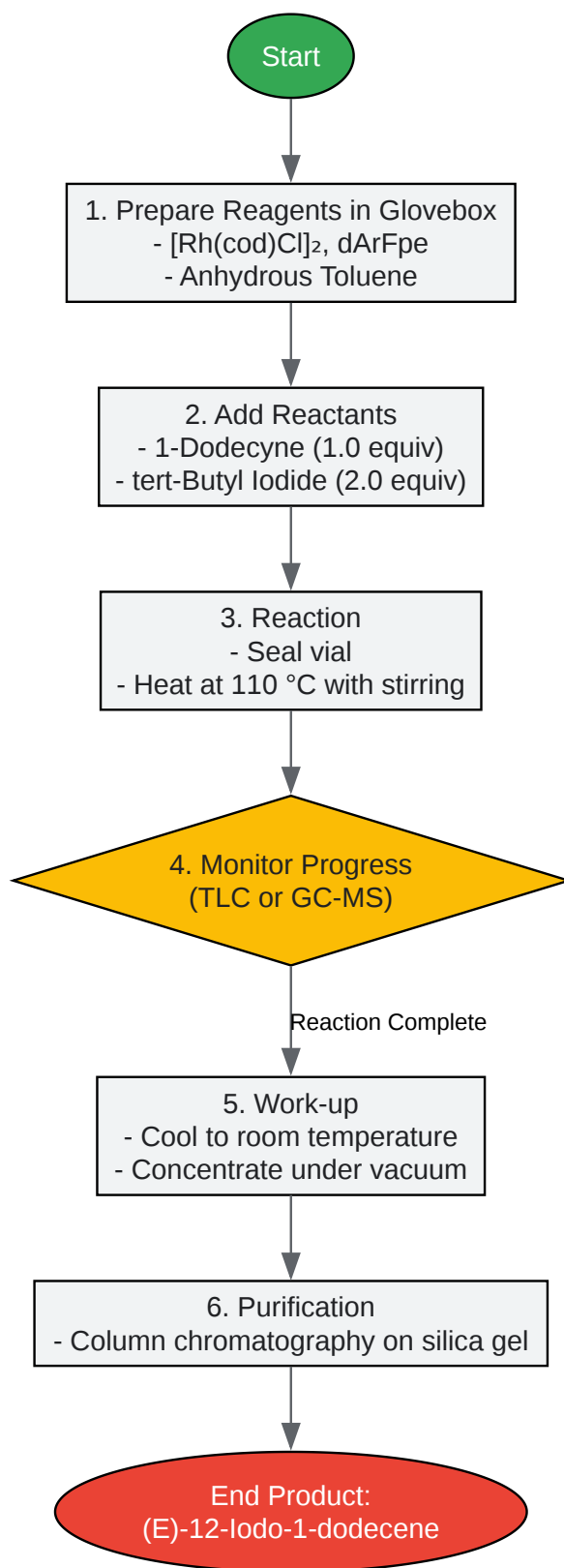
- **1-Dodecyne**
- $[\text{Rh}(\text{cod})\text{Cl}]_2$  (cod = 1,5-cyclooctadiene)
- 1,2-bis[bis(pentafluorophenyl)phosphino]ethane (dArFpe)
- tert-Butyl iodide
- Anhydrous toluene
- Standard laboratory glassware and purification supplies (e.g., silica gel for column chromatography)

Procedure:

- In a glovebox, add  $[\text{Rh}(\text{cod})\text{Cl}]_2$  (2.5 mol%) and 1,2-bis[bis(pentafluorophenyl)phosphino]ethane (dArFpe) (7.5 mol%) to an oven-dried vial equipped with a magnetic stir bar.<sup>[2]</sup>
- Add anhydrous toluene to create a 0.5 M solution with respect to the **1-Dodecyne**.<sup>[2]</sup>
- Add **1-Dodecyne** (1.0 equivalent) to the vial.<sup>[2]</sup>
- Add tert-butyl iodide (2.0 equivalents).<sup>[2]</sup>
- Seal the vial and remove it from the glovebox.
- Place the vial in a preheated oil bath at 110 °C and stir. The reaction progress should be monitored by an appropriate method (e.g., TLC or GC-MS).<sup>[2]</sup>

- Once the reaction is complete, cool the reaction mixture to room temperature.[\[2\]](#)
- Concentrate the mixture under reduced pressure.[\[2\]](#)
- Purify the resulting residue by column chromatography on silica gel to yield (E)-12-iodo-1-dodecene.[\[2\]](#)

The workflow for this experimental protocol is illustrated in the diagram below.



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Caption: Experimental workflow for the synthesis of 12-iodo-1-dodecene.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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